

# In-Depth Technical Guide to 4-Bromo-N1-ethylbenzene-1,2-diamine

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## Compound of Interest

Compound Name: 4-Bromo-N1-ethylbenzene-1,2-diamine

Cat. No.: B2936291

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-N1-ethylbenzene-1,2-diamine**, a key building block in organic synthesis, particularly for the development of novel pharmaceutical compounds and other bioactive molecules. This document details its chemical properties, commercial availability, and provides insights into its synthesis and potential applications.

## Chemical Properties and Commercial Availability

**4-Bromo-N1-ethylbenzene-1,2-diamine**, with the CAS Number 334829-62-8, is a substituted aromatic diamine. Its structure features a benzene ring substituted with a bromine atom, an amino group, and an ethylamino group at adjacent positions. This arrangement of functional groups makes it a versatile intermediate for the synthesis of a variety of heterocyclic compounds.

Table 1: Physicochemical Properties of **4-Bromo-N1-ethylbenzene-1,2-diamine**

Property	Value	Reference
CAS Number	334829-62-8	[1]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> BrN <sub>2</sub>	[1]
Molecular Weight	215.09 g/mol	[1]
IUPAC Name	4-bromo-N1-ethylbenzene-1,2-diamine	[1]
Purity	Typically ≥95%	[1]

A number of chemical suppliers offer **4-Bromo-N1-ethylbenzene-1,2-diamine** for research and development purposes. The table below lists some of the commercial sources for this compound.

Table 2: Commercial Suppliers of **4-Bromo-N1-ethylbenzene-1,2-diamine**

Supplier	Purity	Available Quantities
BLDpharm	Custom	Inquire
Sigma-Aldrich	≥95%	Inquire
Advanced ChemBlocks	95.00%	Inquire
Fluorochem	≥95%	Inquire

## Synthesis and Purification

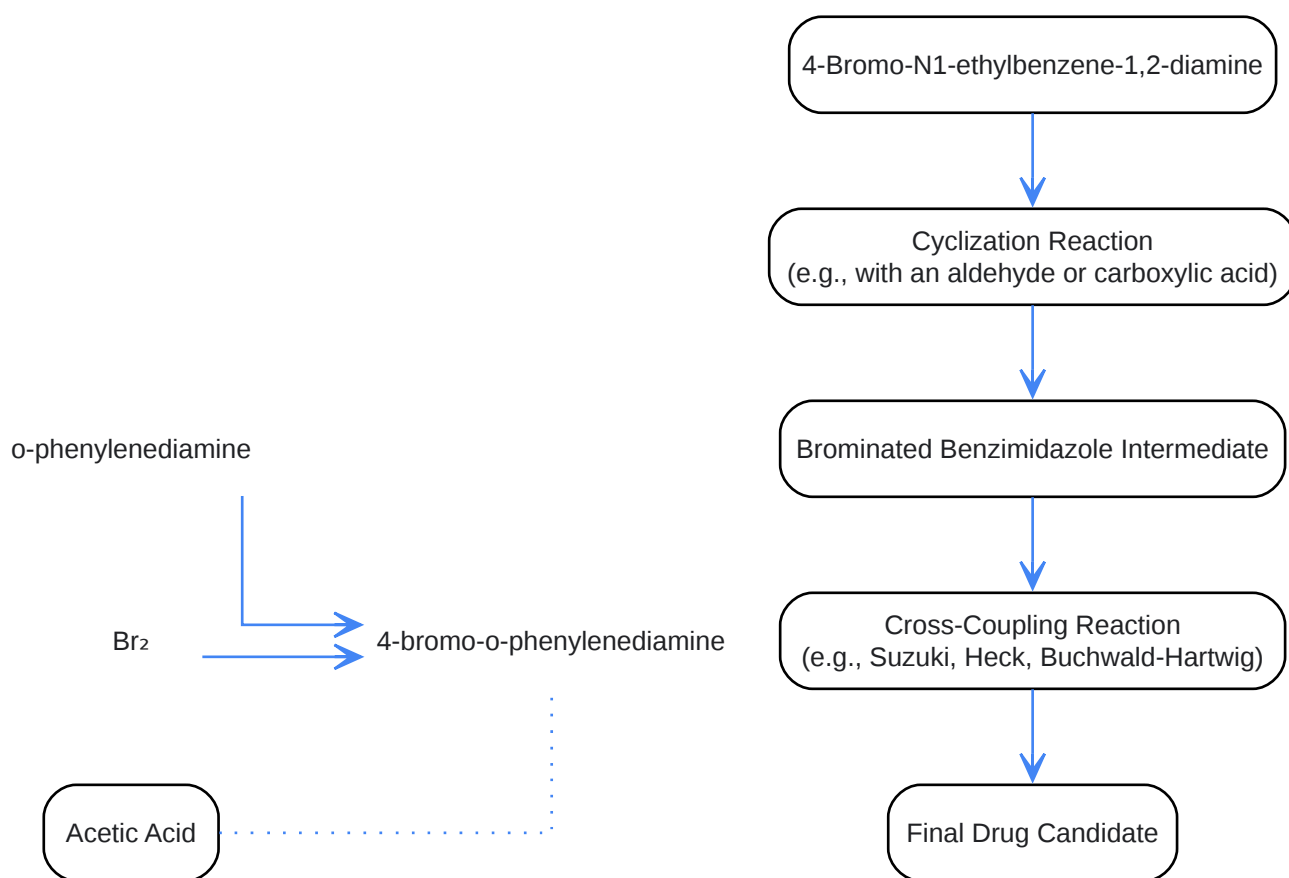
While specific, detailed industrial synthesis protocols for **4-Bromo-N1-ethylbenzene-1,2-diamine** are proprietary, a general synthetic approach can be inferred from the synthesis of the related and well-documented compound, 4-bromo-o-phenylenediamine. The synthesis of this analog typically involves the bromination of o-phenylenediamine.

A common laboratory-scale synthesis of 4-bromo-o-phenylenediamine proceeds via the reaction of o-phenylenediamine with a brominating agent in a suitable solvent. One documented method involves the use of bromine in acetic acid.

## Illustrative Experimental Protocol: Synthesis of 4-bromo-o-phenylenediamine

The following is a representative protocol for the synthesis of the parent compound, 4-bromo-o-phenylenediamine, which can be adapted for the synthesis of the N-ethylated derivative.

Reaction Scheme:



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## References

- 1. CN103073435A - Synthesis method for 4-bromo-o-phenylenediamine - Google Patents [patents.google.com]
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